

Application Notes and Protocols for Nitrosyl Cyanide in Chemical Research

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Nitrosyl cyanide

CAS No.: 4343-68-4

Cat. No.: B1207669

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **nitrosyl cyanide** (ONCN) as a versatile reagent in chemical research. Included are its primary applications, detailed experimental protocols for its synthesis and key reactions, quantitative data, and safety guidelines.

Introduction

Nitrosyl cyanide is a reactive, blue-green gaseous compound with the molecular formula ONCN.^{[1][2]} Its utility in chemical synthesis stems from the presence of both a nitrosyl (-NO) and a cyanide (-CN) group, making it a valuable reagent for the introduction of these functionalities into organic molecules.^[1] It is particularly effective as a dienophile in Diels-Alder reactions, leading to the formation of heterocyclic compounds.^[3] Additionally, **nitrosyl cyanide** is a key intermediate in the metabolic pathway of cyanamide, an alcohol-deterrent drug.^{[2][4]}

Physicochemical Properties

A summary of the key physical and chemical properties of **nitrosyl cyanide** is presented in the table below.

Property	Value	Reference
Molecular Formula	CN ₂ O	[2]
Molecular Weight	56.024 g/mol	[2]
Appearance	Blue-green gas	[2]
Boiling Point	-40 °C	[2]
Structure	Planar, with a C-N-O angle of 113° and an NCN angle of 170°	[2]

Applications in Chemical Synthesis

The primary application of **nitrosyl cyanide** in chemical research is as a dienophile in [4+2] cycloaddition reactions (Diels-Alder reactions). It readily reacts with conjugated dienes to yield 2-cyano-3,6-dihydro-2H-1,2-oxazines, which are valuable heterocyclic scaffolds in organic synthesis and drug development.[3]

Diels-Alder Reactions

Nitrosyl cyanide's N=O bond acts as the dienophile in these reactions. The cycloaddition occurs across this bond, leading to the formation of the 1,2-oxazine ring system.[2]

Experimental Protocols

Disclaimer: The following protocols are based on published literature. Researchers should consult the original publications and perform a thorough risk assessment before conducting any experiment. All manipulations involving **nitrosyl cyanide** must be performed in a well-ventilated fume hood with appropriate personal protective equipment.

In situ Generation of Nitrosyl Cyanide

Due to its instability and high reactivity, **nitrosyl cyanide** is typically generated in situ for immediate use in subsequent reactions.[2] A common method involves the reaction of nitrosyl chloride with silver cyanide at low temperatures.[3]

Materials:

- Nitrosyl chloride (NOCl)
- Silver cyanide (AgCN)
- Anhydrous solvent (e.g., dichloromethane, ether)
- Reaction vessel equipped with a stirring mechanism and a means for temperature control (e.g., dry ice/acetone bath)

Procedure:

- In a flame-dried, three-necked flask under an inert atmosphere (e.g., argon or nitrogen), suspend silver cyanide in the chosen anhydrous solvent.
- Cool the suspension to a low temperature (typically between -78 °C and -40 °C).
- Slowly add a solution of nitrosyl chloride in the same solvent to the cooled suspension with vigorous stirring. The reaction is typically rapid, and the formation of **nitrosyl cyanide** is indicated by a color change.
- The resulting solution/suspension containing **nitrosyl cyanide** is used immediately in the next step without isolation.

Protocol for Diels-Alder Reaction with Buta-1,3-diene

This protocol describes the synthesis of 2-cyano-3,6-dihydro-2H-1,2-oxazine.

Materials:

- In situ generated **nitrosyl cyanide** solution
- Buta-1,3-diene

- Anhydrous solvent (matching the solvent from the generation step)

Procedure:

- To the freshly prepared, cold solution of **nitrosyl cyanide**, add a pre-cooled solution of buta-1,3-diene in the same anhydrous solvent.
- Maintain the reaction mixture at a low temperature and stir for a specified period. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC).
- Upon completion, the reaction is quenched, and the product is isolated and purified using standard organic chemistry techniques (e.g., filtration to remove silver salts, extraction, chromatography).

Protocol for Diels-Alder Reaction with Thebaine

This reaction is significant in the modification of alkaloids.

Materials:

- In situ generated **nitrosyl cyanide** solution
- Thebaine
- Anhydrous solvent

Procedure:

- Dissolve thebaine in a suitable anhydrous solvent and cool the solution.
- Slowly add the pre-formed, cold **nitrosyl cyanide** solution to the thebaine solution with stirring.
- The reaction is allowed to proceed at low temperature until completion.
- The resulting adduct can be isolated and purified by crystallization or chromatography. With a limited amount of **nitrosyl cyanide**, a single adduct is formed. An excess of **nitrosyl cyanide** can lead to the formation of an N-cyanomethyl derivative.^[3]

Quantitative Data

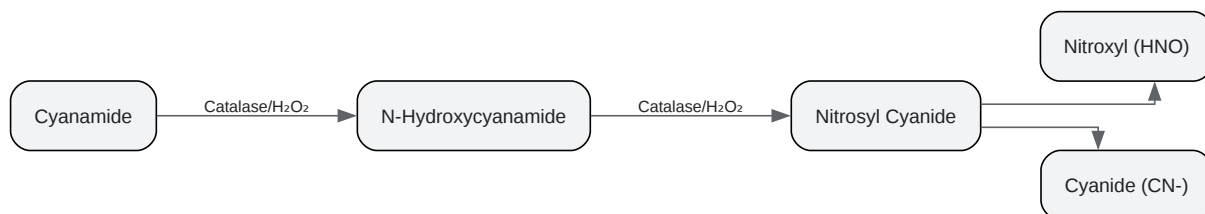
The following table summarizes the reported yields for the synthesis of various 2-cyano-3,6-dihydro-2H-1,2-oxazines from the reaction of **nitrosyl cyanide** with different dienes.

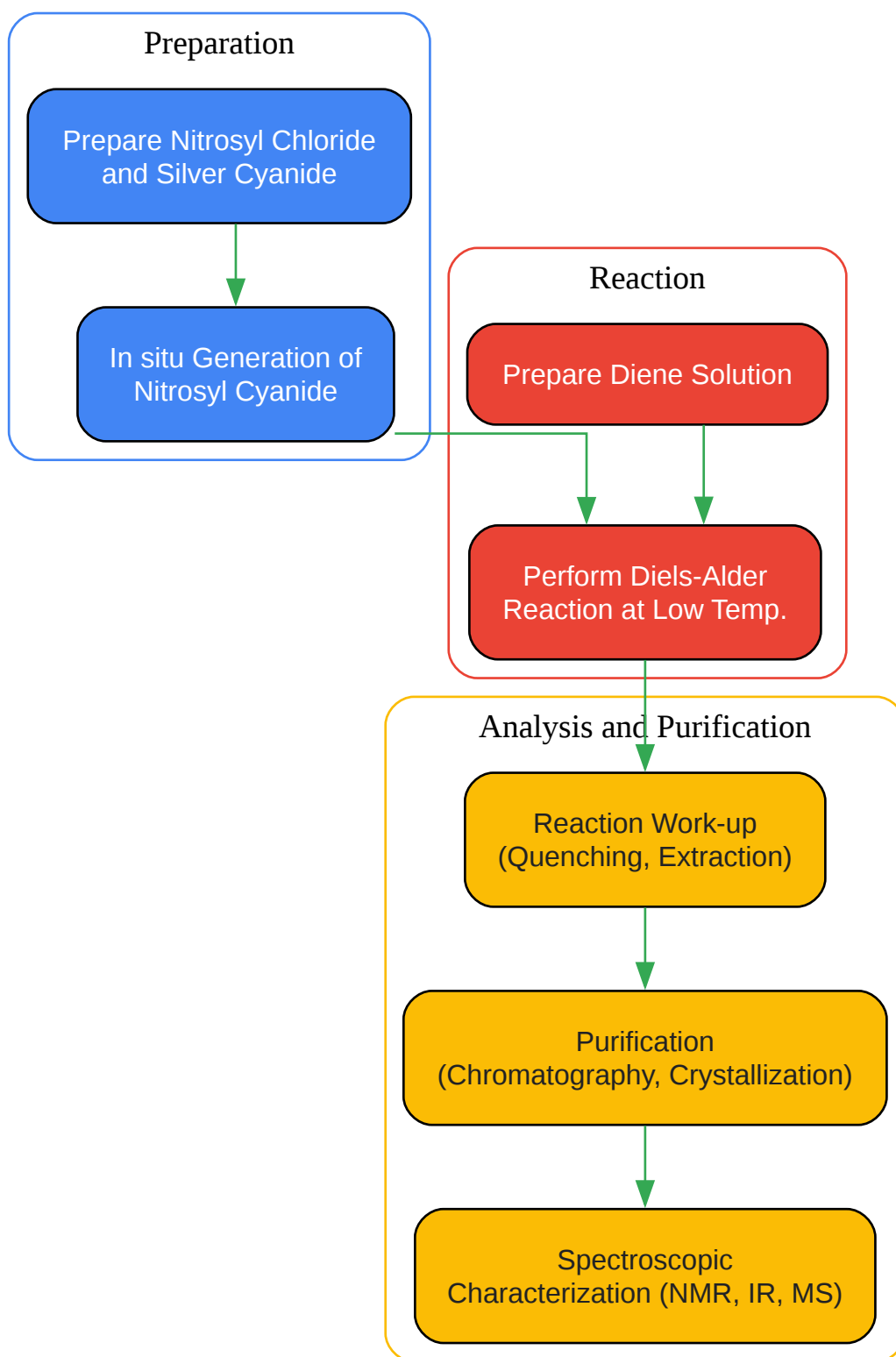
Diene	Product	Yield (%)	Reference
Buta-1,3-diene	2-Cyano-3,6-dihydro-2H-1,2-oxazine	Not specified	[3]
2,3-Dimethylbuta-1,3-diene	2-Cyano-4,5-dimethyl-3,6-dihydro-2H-1,2-oxazine	Not specified	[3]
Thebaine	Adduct (2; R = H, X = CN)	Not specified	[3]

Spectroscopic Data: Detailed spectroscopic data for the characterization of **nitrosyl cyanide** adducts is crucial for product verification. Researchers should refer to specialized literature for specific NMR (^1H , ^{13}C), IR, and mass spectrometry data for their compounds of interest.

Role in Biological Systems: Metabolism of Cyanamide

Nitrosyl cyanide is a putative intermediate in the metabolic oxidation of cyanamide, a drug used for alcohol aversion therapy.[2] The bioactivation of cyanamide is catalyzed by the enzyme catalase.[4][5]





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